

4-Methyloctane as a Volatile Organic Compound: A Technical Guide for Researchers

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Compound of Interest

Compound Name: 4-Methyloctane

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Abstract

4-Methyloctane, a branched-chain alkane (BCA), is a volatile organic compound (VOC) that has garnered increasing interest in the scientific community. Initially recognized for its presence in petrochemicals and as a fuel additive, recent studies have highlighted its potential role as a biomarker in exhaled breath for the diagnosis of certain diseases, including lung cancer. Furthermore, preliminary research suggests potential anti-proliferative effects on cancer cells, indicating a need for a deeper understanding of its biological activity. This technical guide provides a comprehensive overview of **4-methyloctane**, consolidating its physicochemical properties, detailing experimental protocols for its analysis and synthesis, and exploring its potential biological implications. This document is intended to serve as a foundational resource for researchers and professionals in the fields of analytical chemistry, environmental science, and drug development.

Introduction

4-Methyloctane (C₉H₂₀) is a structural isomer of nonane, characterized by an eight-carbon chain with a methyl group at the fourth position.^[1] As a volatile organic compound, it exhibits physical and chemical properties that allow for its presence in the vapor phase under ambient conditions. Its primary industrial applications have been as a solvent and a component in fuel mixtures to enhance octane ratings.^[2]

Recent advancements in analytical techniques have enabled the detection of **4-methyloctane** in biological matrices, most notably in human breath. Several studies have identified **4-methyloctane** as a potential biomarker for lung cancer, distinguishing the breath profiles of cancer patients from those of healthy individuals.^[2] This has opened new avenues for non-invasive disease diagnosis and monitoring.

Moreover, initial in vitro studies have suggested that **4-methyloctane** may possess anti-cancer properties, with reports of reduced proliferation in human leukemia cells and macrophages.^[1] The proposed mechanism for this activity involves the inhibition of fatty acid synthesis, a metabolic pathway often upregulated in cancer cells.^[1] However, the precise molecular mechanisms and signaling pathways affected by **4-methyloctane** remain an active area of investigation. This guide aims to provide a detailed technical resource to facilitate further research into this promising compound.

Physicochemical and Toxicological Data

A thorough understanding of the physical, chemical, and safety properties of **4-methyloctane** is essential for its handling and application in a research setting.

Physical and Chemical Properties

The key physicochemical properties of **4-methyloctane** are summarized in Table 1 for easy reference.

Property	Value	Reference(s)
Molecular Formula	C9H20	[3]
Molecular Weight	128.26 g/mol	[3]
IUPAC Name	4-methyloctane	[3]
CAS Number	2216-34-4	[3]
SMILES	CCCCC(C)CCC	[3]
Boiling Point	142.4 °C	[1]
Melting Point	-113.3 °C	[1]
Density	0.722 g/cm ³	
Vapor Pressure	7.26 mmHg at 25°C	
Flash Point	49 °C	[1]
Solubility	Insoluble in water; Soluble in organic solvents	[1]

Safety and Toxicology

4-Methyloctane is a flammable liquid and should be handled with appropriate safety precautions in a well-ventilated area, away from ignition sources.[1] While comprehensive toxicological data is limited, as a hydrocarbon, it is considered to have low to moderate toxicity. However, appropriate personal protective equipment (PPE), including gloves and safety glasses, should always be used.[1]

Experimental Protocols

This section provides detailed methodologies for the analysis, synthesis, and in vitro evaluation of **4-methyloctane**, compiled from established protocols for VOCs and related compounds.

Analysis of 4-Methyloctane in Exhaled Breath by GC-MS

Gas chromatography-mass spectrometry (GC-MS) is the gold standard for the analysis of volatile organic compounds in complex matrices like exhaled breath.[4] The following protocol

outlines a general procedure for the detection and quantification of **4-methyloctane**.

3.1.1. Sample Collection and Pre-concentration using Solid-Phase Microextraction (SPME)

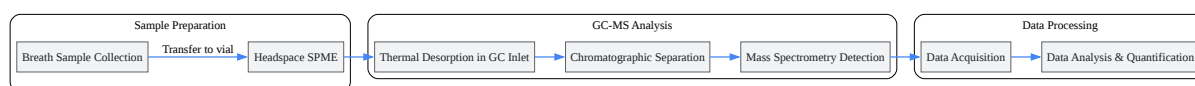
- **Breath Sample Collection:** Collect a mixed expiratory breath sample from the subject using a breath collection apparatus (BCA) or a Tedlar bag. Ensure that the subject has been in a controlled environment to minimize exposure to exogenous VOCs.
- **SPME Fiber Selection:** A divinylbenzene/carboxen/polydimethylsiloxane (DVB/CAR/PDMS) SPME fiber is recommended for its broad applicability to a wide range of volatile compounds.
[5]
- **Headspace Extraction:**
 - Transfer a defined volume of the collected breath sample into a sealed headspace vial.
 - Place the vial in a heating block or water bath set to a constant temperature (e.g., 60 °C) and allow it to equilibrate for a set time (e.g., 15 minutes) with gentle agitation.[5]
 - Introduce the SPME fiber into the headspace of the vial, ensuring it does not touch the liquid phase if present.
 - Expose the fiber for a predetermined time (e.g., 30 minutes) to allow for the adsorption of VOCs.[5]

3.1.2. GC-MS Analysis

- **Thermal Desorption:** Immediately after extraction, insert the SPME fiber into the heated injection port of the GC-MS system (e.g., 250 °C) for thermal desorption of the analytes onto the column.[5]
- **Chromatographic Separation:**
 - **Column:** Use a non-polar capillary column, such as a DB-5MS (30 m x 0.25 mm, 0.25 µm film thickness).[6]
 - **Carrier Gas:** Use helium at a constant flow rate (e.g., 1.2 mL/min).[5]

- Oven Temperature Program:
 - Initial temperature: 40 °C, hold for 2 minutes.
 - Ramp 1: Increase to 200 °C at a rate of 5 °C/min.
 - Ramp 2: Increase to 280 °C at a rate of 20 °C/min, hold for 2 minutes.[5][6]
- Mass Spectrometric Detection:
 - Ionization Mode: Electron Ionization (EI) at 70 eV.[5]
 - Acquisition Mode: Full scan mode (e.g., m/z 40-400) for qualitative analysis and identification of **4-methyloctane** based on its mass spectrum and retention time. For quantitative analysis, selected ion monitoring (SIM) mode can be used, targeting characteristic ions of **4-methyloctane**.
 - Ion Source Temperature: 230 °C.[6]
 - Quadrupole Temperature: 150 °C.[5]

3.1.3. Logical Workflow for GC-MS Analysis



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Figure 1: GC-MS analysis workflow for **4-methyloctane**.

Stereospecific Synthesis of 4-Methyloctane Enantiomers

The synthesis of enantiomerically pure **4-methyloctane** is crucial for studying its chiroptical properties and stereospecific biological activities. A method for the stereospecific synthesis has

been described, utilizing enantiopure pentan-2-ols as starting materials.[7]

3.2.1. Synthetic Scheme

A generalized synthetic scheme is presented below. The specific reagents and reaction conditions should be optimized based on the detailed procedures found in the cited literature.



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Figure 2: Stereospecific synthesis of **4-methyloctane**.

In Vitro Cytotoxicity Assay for 4-Methyloctane

Given the volatile nature of **4-methyloctane**, specialized in vitro exposure systems are required to assess its cytotoxicity accurately. The following protocol is adapted from methods developed for testing the toxicity of VOCs on cultured cells.[8][9]

3.3.1. Cell Culture and Exposure

- Cell Lines: Human lung adenocarcinoma cells (A549) or human leukemia cells (e.g., K562) can be used.
- Cell Seeding: Seed cells on a porous membrane insert (e.g., Transwell®) in a multi-well plate and culture until a confluent monolayer is formed. This allows for direct exposure of the cells to the vapor phase at an air-liquid interface.[10]
- Exposure Chamber: Place the cell culture inserts into a sealed exposure chamber.
- Vapor Generation: Introduce a known amount of liquid **4-methyloctane** into the chamber, allowing it to vaporize and create a defined atmospheric concentration. The concentration can be calculated based on the volume of the chamber and the amount of **4-methyloctane** introduced.
- Exposure: Expose the cells to the **4-methyloctane** vapor for a specified duration (e.g., 1, 24, 48, or 72 hours) at 37°C. Include a control group exposed to a vehicle (air without **4-**

methyloctane).

3.3.2. Cytotoxicity Assessment

- **Post-Exposure Incubation:** After exposure, remove the cells from the chamber and incubate them in fresh culture medium for a recovery period (e.g., 24 hours).
- **Viability Assay:** Assess cell viability using a standard colorimetric assay such as the MTS assay (3-(4,5-dimethylthiazol-2-yl)-5-(3-carboxymethoxyphenyl)-2-(4-sulfophenyl)-2H-tetrazolium) or the neutral red uptake (NRU) assay.[8]
- **Data Analysis:** Calculate the percentage of cell viability relative to the control group. Determine the IC₅₀ value (the concentration of **4-methyloctane** that causes 50% inhibition of cell viability) by plotting a dose-response curve.

Biological Activity and Potential Mechanisms of Action

While research into the biological effects of **4-methyloctane** is still in its early stages, preliminary findings suggest potential anti-cancer activity.

Anti-proliferative Effects

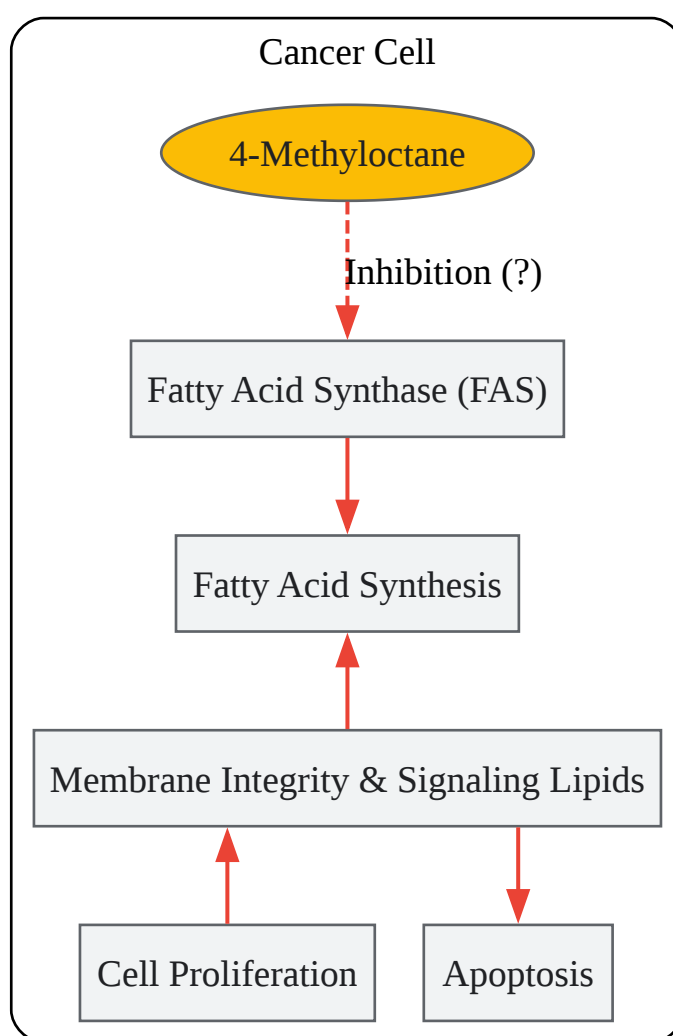
Studies have indicated that **4-methyloctane** may reduce the proliferation of certain cancer cell lines, including human leukemia cells and macrophages.[1] However, quantitative data, such as IC₅₀ values from various cancer cell lines, are not yet widely available in the literature. Further research is needed to confirm these anti-proliferative effects and to determine the spectrum of cancer types that may be sensitive to **4-methyloctane**.

Hypothetical Mechanism of Action: Inhibition of Fatty Acid Synthesis

It has been proposed that the anti-cancer effects of **4-methyloctane** may be attributed to the inhibition of fatty acid synthesis.[1] Cancer cells often exhibit upregulated de novo fatty acid synthesis to meet the demands of rapid cell division and membrane biogenesis. By potentially interfering with this metabolic pathway, **4-methyloctane** could selectively target cancer cells.

4.2.1. Proposed Signaling Pathway

The precise signaling pathways modulated by **4-methyloctane** have not yet been elucidated. However, based on the hypothesis of fatty acid synthesis inhibition, a potential mechanism can be conceptualized. The following diagram illustrates a hypothetical signaling cascade where **4-methyloctane**, upon entering a cancer cell, could disrupt fatty acid synthesis, leading to downstream effects on cell survival and proliferation. It is important to note that this is a theoretical model that requires experimental validation.



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Figure 3: Hypothetical mechanism of **4-methyloctane** in cancer cells.

Future Directions and Conclusion

4-Methyloctane is an intriguing volatile organic compound with emerging significance beyond its traditional industrial uses. Its potential as a non-invasive biomarker for cancer and its suggested anti-proliferative properties warrant further in-depth investigation.

Future research should focus on:

- Validating **4-methyloctane** as a robust biomarker in larger clinical cohorts for various diseases.
- Elucidating the precise molecular mechanisms of its anti-cancer activity, including the identification of its direct cellular targets and the signaling pathways it modulates.
- Conducting comprehensive toxicological studies to establish a detailed safety profile.
- Synthesizing and evaluating the biological activity of its enantiomers to explore stereospecific effects.

In conclusion, this technical guide provides a consolidated resource of current knowledge on **4-methyloctane**. The detailed experimental protocols and compiled data are intended to empower researchers, scientists, and drug development professionals to further explore the potential of this compound in both diagnostic and therapeutic applications. The preliminary findings are promising, and continued research is essential to fully unlock the scientific and clinical value of **4-methyloctane**.

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